

A Technical Guide to the Photophysical Properties of Copper Fluor-4

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Compound of Interest

Compound Name: Copper Fluor-4

Cat. No.: B12386175

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This in-depth technical guide provides a comprehensive overview of the core photophysical properties of **Copper Fluor-4** (CF4), a fluorescent probe highly selective for cuprous ions (Cu^+). This document summarizes key quantitative data, details experimental protocols for characterization, and visualizes associated signaling pathways and workflows.

Core Photophysical Properties of Copper Fluor-4

Copper Fluor-4 is a fluorescent sensor built on a rhodol dye scaffold. Its fluorescence is significantly enhanced upon binding to Cu^+ , making it a valuable tool for detecting labile copper pools in biological systems. The mechanism of this fluorescence enhancement involves the disruption of photoinduced electron transfer (PET) upon coordination of Cu^+ .

Quantitative Data Summary

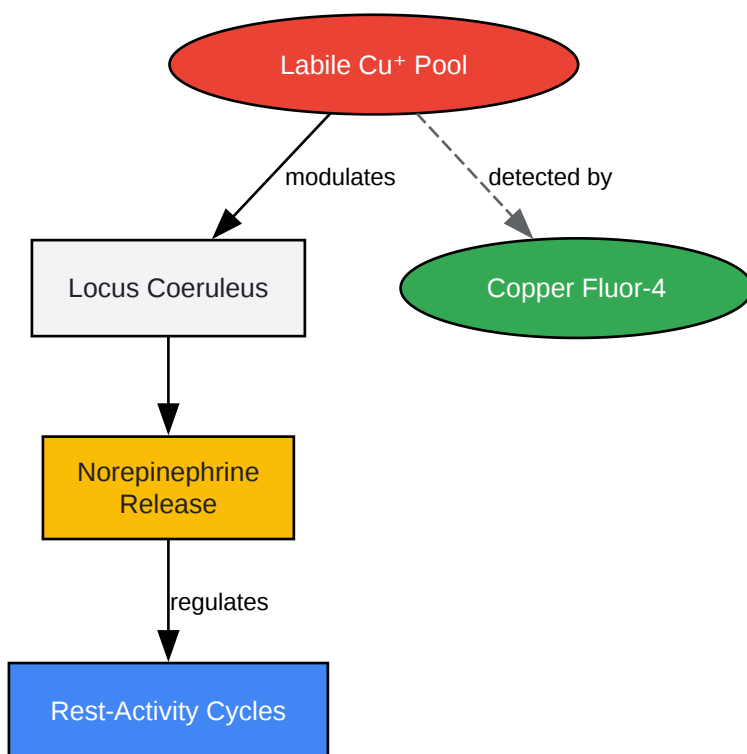
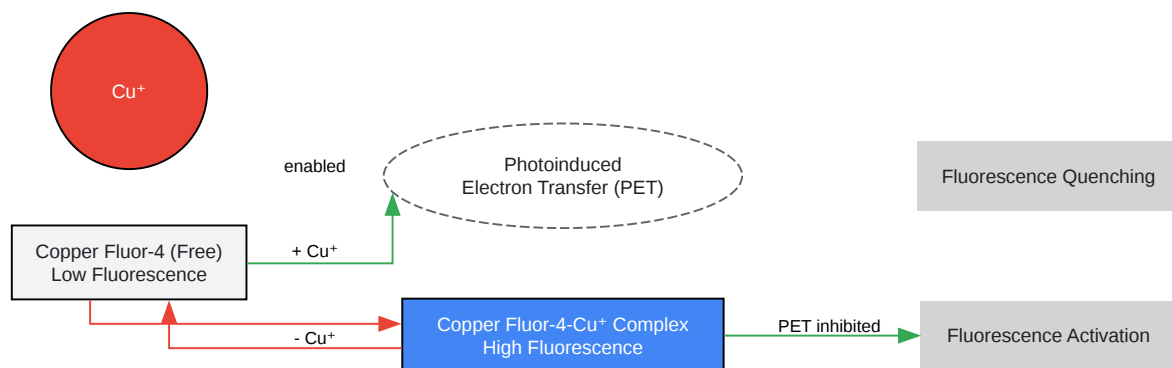
The following table summarizes the key photophysical properties of **Copper Fluor-4**.

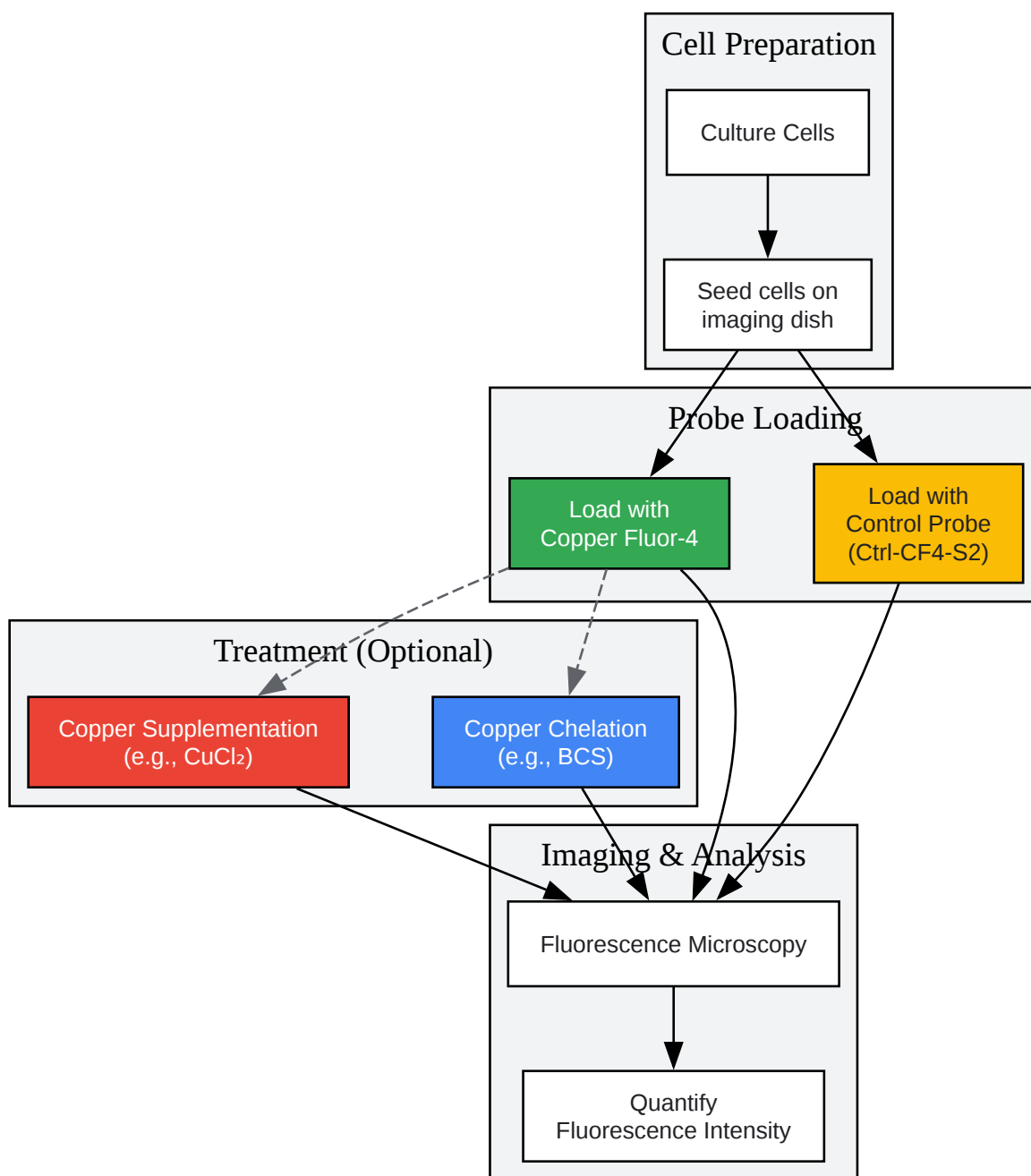
Property	Value (Free CF4)	Value (CF4-Cu ⁺ Complex)	Reference(s)
Excitation Wavelength (λ _{ex})	~415 nm, 488 nm	~415 nm, 488 nm	
Emission Wavelength (λ _{em})	~660 nm	~660 nm	
Quantum Yield (Φ)	0.04	0.38	
Dissociation Constant (K _d)	-	2.9 × 10 ⁻¹³ M	
Fluorescence Enhancement	-	~10-fold	
Molar Extinction Coefficient (ε)	Not available in literature	Not available in literature	
Fluorescence Lifetime (τ)	Not available in literature	Not available in literature	

Note: The Molar Extinction Coefficient and Fluorescence Lifetime for **Copper Fluor-4** are not readily available in the reviewed literature. Experimental protocols for their determination are provided in the following section.

Mechanism of Action and Signaling

The fluorescence of **Copper Fluor-4** is quenched in its free form due to photoinduced electron transfer. The binding of a cuprous ion (Cu⁺) to the nitrogen and sulfur-rich receptor of the probe inhibits this process, leading to a significant increase in fluorescence intensity. This highly selective and high-affinity binding allows for the detection of labile Cu⁺ pools within complex biological environments.





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